

Commercial Sourcing and Technical Guide: p-(2-Bromo)vinyl Anisole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-(2-Bromo)vinyl Anisole

Cat. No.: B015190

[Get Quote](#)

For researchers, scientists, and professionals in drug development, securing a reliable supply of high-purity chemical intermediates is a critical step in the research and development pipeline. This technical guide provides an in-depth overview of the commercial availability of **p-(2-Bromo)vinyl Anisole** (also known as 1-(2-bromoethenyl)-4-methoxybenzene), a key building block in organic synthesis.

Chemical Identity:

- CAS Number: 6303-59-9
- Molecular Formula: C₉H₉BrO^{[1][2][3]}
- Molecular Weight: 213.07 g/mol ^{[2][3]}
- Synonyms: 1-(2-Bromoethenyl)-4-methoxybenzene, 4-Methoxy- β -bromostyrene, (E)-1-(2-Bromovinyl)-4-methoxybenzene^{[1][4][5]}

Commercial Suppliers

p-(2-Bromo)vinyl Anisole is available from a range of chemical suppliers, catering to different scales from research and development to bulk manufacturing. The following table summarizes prominent commercial sources.

Supplier	Location	Purity/Grade	Available Quantities
Alfa Chemistry	USA	Not Specified	Not Specified
Amadis Chemical	China	97%	1g
HANGZHOU LEAP CHEM CO., LTD.	China	Not Specified	Bulk
LGC Standards (TRC)	Canada	Not Specified	1g, 5g ^{[6][7]}
Parchem	USA	Not Specified	Specialty Chemicals
Santa Cruz Biotechnology, Inc.	USA	For Research Use Only	Not Specified
United States Biological	USA	Highly Purified	Not Specified

Physicochemical Properties

The following table outlines the key physicochemical properties of **p-(2-Bromo)vinyl Anisole**, essential for experimental design and execution.

Property	Value	Units
Appearance	Light Yellow Solid ^{[2][5]}	-
Melting Point	50-55 ^{[1][4][5]}	°C
Boiling Point	283.4 at 760 mmHg ^{[1][4][5]}	°C
Density	1.41 ^{[1][4][5]}	g/cm ³
Flash Point	112.1 ^{[1][4]}	°C
Refractive Index	1.603 ^{[1][4]}	-
Storage Temperature	4 ^[8]	°C

Experimental Protocols

While specific experimental protocols are highly dependent on the target molecule, **p-(2-Bromo)vinyl Anisole** is commonly utilized in cross-coupling reactions. Below is a representative protocol for a Suzuki coupling reaction, a cornerstone of modern organic synthesis.

Suzuki Coupling of **p-(2-Bromo)vinyl Anisole** with an Arylboronic Acid

Objective: To synthesize a 4-methoxystilbene derivative.

Materials:

- **p-(2-Bromo)vinyl Anisole**
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Base (e.g., K_2CO_3 or Na_2CO_3)
- Solvent (e.g., Toluene, Dioxane, or a mixture with water)
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware and magnetic stirrer

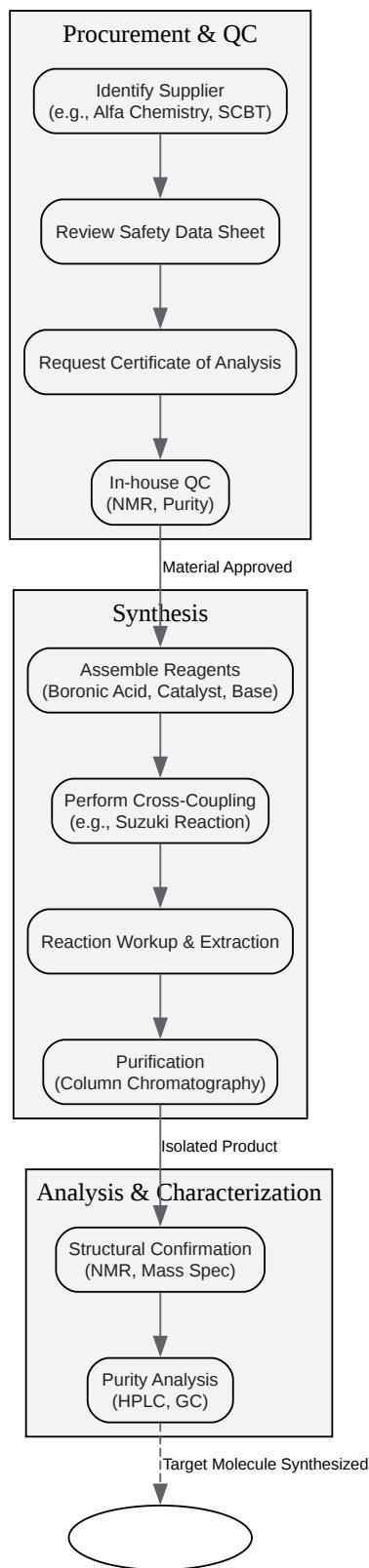
Procedure:

- To a flame-dried Schlenk flask, add **p-(2-Bromo)vinyl Anisole** (1.0 eq), the arylboronic acid (1.1-1.5 eq), and the base (2.0-3.0 eq).
- Add the palladium catalyst (0.01-0.05 eq).
- Evacuate and backfill the flask with an inert gas three times.
- Add the degassed solvent via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time (monitored by TLC or GC-MS).

- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired 4-methoxystilbene derivative.

Application Workflow

The following diagram illustrates a typical workflow for the application of **p-(2-Bromo)vinyl Anisole** in a research and development setting, from procurement to the synthesis of a target molecule.

[Click to download full resolution via product page](#)

Caption: A typical workflow for procuring and using **p-(2-Bromo)vinyl Anisole** in synthesis.

This guide provides a foundational understanding for researchers and drug development professionals working with **p-(2-Bromo)vinyl Anisole**. For specific applications, further literature review and process optimization are recommended. Always consult the Safety Data Sheet (SDS) before handling any chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. Page loading... [wap.guidechem.com]
- 3. scbt.com [scbt.com]
- 4. echemi.com [echemi.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. Buy Online CAS Number 6303-59-9 - TRC - p-(2-Bromo)vinyl Anisole | LGC Standards [lgcstandards.com]
- 7. Buy Online CAS Number 6303-59-9 - TRC - p-(2-Bromo)vinyl Anisole | LGC Standards [lgcstandards.com]
- 8. usbio.net [usbio.net]
- To cite this document: BenchChem. [Commercial Sourcing and Technical Guide: p-(2-Bromo)vinyl Anisole]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b015190#commercial-suppliers-of-p-2-bromo-vinyl-anisole>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com